

2,4,6-triphenylaniline α -amylase inhibition protocol

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Compound Focus: 2,4,6-Triphenylaniline

CAS No.: 6864-20-6

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Available Data on 2,4,6-Triphenylaniline (TPA)

The key findings from the literature regarding TPA and its α -amylase inhibitory activity are summarized in the table below.

Aspect	Details
Source	Isolated from endophytic fungi <i>Alternaria longipes</i> strain VITN14G of the mangrove plant <i>Avicennia officinalis</i> [1].
Reported Activity	Exhibits satisfactory <i>in vitro</i> antidiabetic activity for Type 2 Diabetes Mellitus (T2DM) [1].
Formulation	Encapsulated in a nanoemulsion to overcome stability and permeability issues [citation:4].
Inhibition Rate	The α -amylase inhibition rate of the TPA-loaded nanoemulsion was found to be 43.42% [1].
α -Glucosidase Inhibition	The inhibition rate for α -glucosidase was reported to be 78.5% [1].

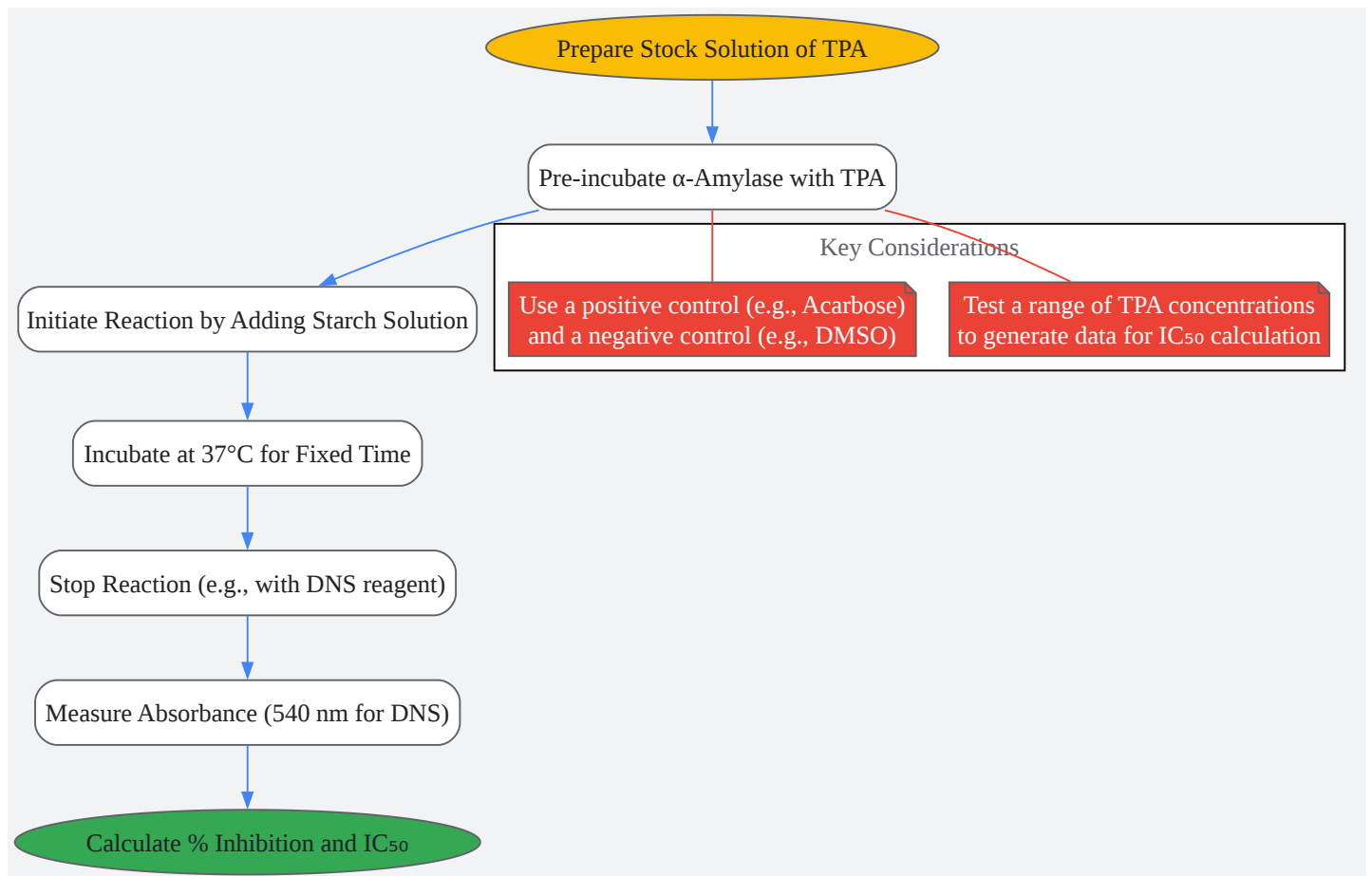
Important Limitations and Missing Information

It is crucial to note the following limitations in the available data:

- **No Detailed Protocol:** The source article does not describe the specific experimental protocol, such as reagent concentrations, buffer conditions, incubation times, or the method used to measure enzyme activity (e.g., DNS assay) [1].
- **IC₅₀ Value Not Reported:** The study reports a percentage inhibition at an unspecified concentration of TPA. The half-maximal inhibitory concentration (IC₅₀), a standard metric for potency, is not provided.
- **Single Data Point:** The information is based on one published study, and the data for the crude (non-formulated) TPA compound is not fully detailed.

Experimental Workflow for α -Amylase Inhibition

The following diagram outlines a generalized, high-level workflow for conducting an α -amylase inhibition assay. You would need to optimize the specific conditions (concentrations, timing) based on your compound and experimental goals.



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Suggested Research and Next Steps

Given the scarcity of detailed information on TPA, here are some suggestions for your research:

- **Consult the Primary Literature:** I strongly recommend you obtain the full text of the key source article for any methodological details that may not be in the abstract: > "**2,4,6-Triphenylaniline**

nanoemulsion formulation, optimization, and its application in type 2 diabetes mellitus." *J Cell Physiol.* 2019 Dec;234(12):22505-22516. doi: 10.1002/jcp.28814. [1]

- **Adapt a Standard Protocol:** In the absence of a specific protocol, you can adapt a well-established and cited general method for α -amylase inhibition assays. The methods described in other search results, such as the DNS assay used for garlic and onion oils, can serve as a robust template [2].
- **Investigate the Nanoemulsion:** The study highlights that TPA was formulated into a nanoemulsion. Research into nanoemulsion preparation, characterization (particle size, PDI, zeta potential), and how to incorporate it into bioactivity assays will be crucial if you plan to replicate the reported formulation [1].

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References

1. 2,4,6-Triphenylaniline nanoemulsion formulation, ... [pubmed.ncbi.nlm.nih.gov]
2. Alpha Amylase Inhibitory Potential and Mode of Inhibition ... [pmc.ncbi.nlm.nih.gov]

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